

Proper Disposal and Safe Handling of Yoshi-864 (Improsulfan Hydrochloride)

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For Researchers, Scientists, and Drug Development Professionals

This document provides essential safety, handling, and disposal procedures for **Yoshi-864**, also known as Improsulfan hydrochloride (CAS Number: 3458-22-8).[1][2][3] Adherence to these guidelines is critical for ensuring laboratory safety and environmental protection.

Chemical and Physical Properties

Yoshi-864 is an alkylating agent that cross-links DNA, thereby inhibiting DNA replication.[4] A summary of its key chemical and physical properties is presented below to inform safe handling and storage practices.



Property	Value
Molecular Formula	C8H20CINO6S2
Molecular Weight	325.8 g/mol
Melting Point	94-95 °C
Boiling Point	510.1 °C at 760 mmHg
Flash Point	262.3 °C
Vapor Pressure	1.59E-10 mmHg at 25°C
Synonyms	Improsulfan hydrochloride, IPD hydrochloride, Compound 864, NSC-102627

Source: PubChem, LookChem[1][3]

Disposal Procedures

Proper disposal of **Yoshi-864** is crucial to prevent environmental contamination and ensure safety. The primary recommended method of disposal is through a licensed chemical destruction facility.

General Disposal Guidelines:

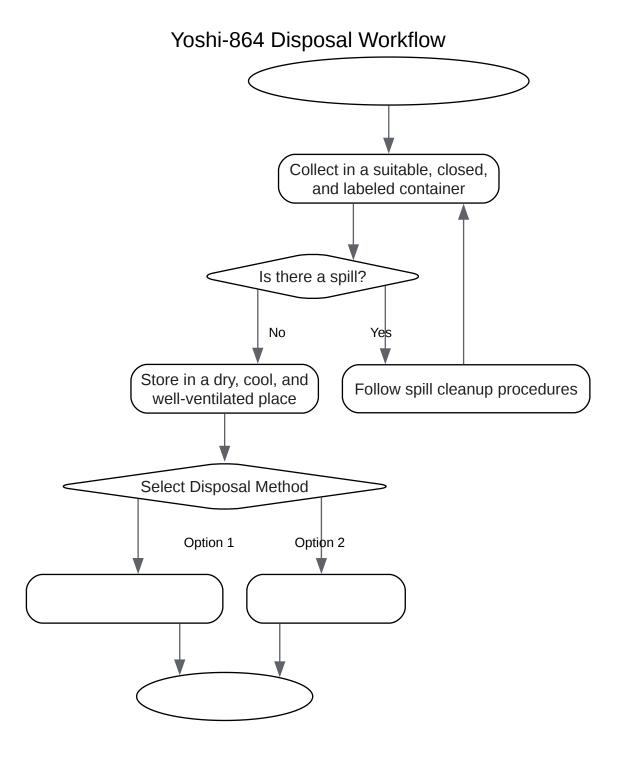
- Incineration: The material can be disposed of by controlled incineration with flue gas scrubbing.[2]
- Licensed Disposal Service: Removal to a licensed chemical destruction plant is a suitable method of disposal.[2]
- Environmental Protection: Discharge into the environment must be avoided. Do not contaminate water, foodstuffs, feed, or seed by storage or disposal.[2]
- Sewer Systems: Do not discharge Yoshi-864 into sewer systems.[2]
- Regulatory Consultation: Before implementing land disposal of waste residue, consult with environmental regulatory agencies for guidance on acceptable disposal practices, as



regulations are subject to significant revision.[1]

Disposal Workflow

The following diagram outlines the decision-making process for the proper disposal of **Yoshi-864** waste.





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Caption: A workflow diagram illustrating the steps for proper Yoshi-864 waste disposal.

Safe Handling and Personal Protective Equipment (PPE)

Safe handling of **Yoshi-864** in a laboratory setting is paramount to minimize exposure risk.

Handling Guidelines:

- Handle in a well-ventilated place.[2]
- Wear suitable protective clothing, including chemical-impermeable gloves.
- Avoid contact with skin and eyes.[2]
- Avoid the formation of dust and aerosols.[2]
- Use non-sparking tools and prevent fire caused by electrostatic discharge.[2]
- Ensure adequate ventilation and set up emergency exits and a risk-elimination area.[2]

Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.
- Store apart from foodstuff containers or incompatible materials.

First-Aid Measures

In case of accidental exposure, follow these first-aid measures immediately:





Exposure Route	First-Aid Procedure
Inhalation	Move the victim into fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and consult a doctor.
Skin Contact	Take off contaminated clothing immediately. Wash off with soap and plenty of water. Consult a doctor.
Eye Contact	Rinse with pure water for at least 15 minutes. Consult a doctor.
Ingestion	Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.

Source: TargetMol Safety Data Sheet[2]

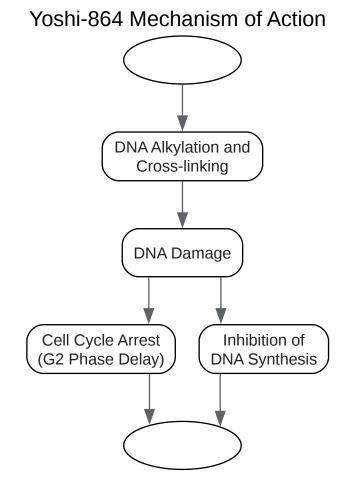
Mechanism of Action: DNA Alkylation

Yoshi-864 functions as a DNA cross-linking agent. This mechanism of action is central to its anti-tumor activity and also underscores its hazardous properties. The dimethanesulfonate (DMS) moieties are the active components responsible for alkylating DNA, which leads to the inhibition of DNA synthesis and replication.[4][5] This disruption of cellular processes can induce cell cycle arrest.[6]

Signaling Pathway of Yoshi-864 Induced Cell Cycle Disruption

The following diagram illustrates the proposed signaling pathway through which **Yoshi-864** exerts its cytotoxic effects.





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Caption: A diagram showing the mechanism of action of **Yoshi-864** leading to apoptosis.

Experimental Protocols

While specific experimental protocols for the disposal of **Yoshi-864** are not detailed in the provided search results, general procedures for handling chemical waste of this nature are outlined in safety manuals such as the Texas Tech Chemical Hygiene Plan.[7] The disposal of **Yoshi-864** would fall under the general guidelines for chemical waste, which include:

- Containerization: Waste must be collected in appropriate, triple-rinsed glass or polyethylene containers that will not corrode.[7]
- Labeling: The original container label must be completely defaced or removed, and the container must be clearly labeled as waste.[7]



 Time Limit: All waste must be disposed of before it is 90 days old or the container is threequarters full, whichever comes first.[7]

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